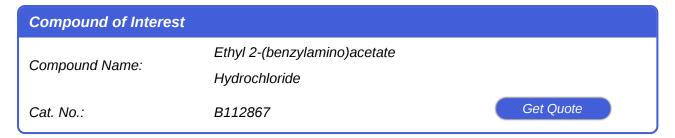


A Comprehensive Technical Review of Ethyl 2-(benzylamino)acetate Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive review of the existing research on **Ethyl 2-(benzylamino)acetate hydrochloride** (also known as N-Benzylglycine ethyl ester hydrochloride). This document summarizes key physicochemical properties, detailed experimental protocols for its synthesis, and an overview of the current, albeit limited, understanding of its biological significance. The information is presented to facilitate further research and development efforts involving this compound.

Core Physicochemical and Analytical Data

A summary of the key physicochemical properties of **Ethyl 2-(benzylamino)acetate hydrochloride** is presented in Table 1. This data has been compiled from various chemical databases and supplier information.

Table 1: Physicochemical Properties of Ethyl 2-(benzylamino)acetate Hydrochloride



Property	Value	Source
Molecular Formula	C11H16CINO2	INVALID-LINK,INVALID- LINK
Molecular Weight	229.70 g/mol	INVALID-LINK,INVALID- LINK
CAS Number	6344-42-9	INVALID-LINK,INVALID- LINK
Appearance	White to off-white solid	INVALID-LINK
Purity (LCMS)	95.43%	INVALID-LINK
IUPAC Name	ethyl 2- (benzylamino)acetate;hydrochl oride	INVALID-LINK
SMILES	CCOC(=0)CNCC1=CC=CC=C	INVALID-LINK
InChI Key	ZYCCGXGBRHRRLQ- UHFFFAOYSA-N	INVALID-LINK

Analytical characterization of **Ethyl 2-(benzylamino)acetate hydrochloride** typically involves techniques such as ¹H NMR and LCMS to confirm the structure and purity of the compound.[1]

Experimental Protocols: Synthesis of the Free Base

While detailed protocols for the direct synthesis of the hydrochloride salt are not readily available in peer-reviewed literature, a common approach involves the synthesis of the free base, N-Benzylglycine ethyl ester, followed by treatment with hydrochloric acid. Two primary synthetic routes for the free base have been described: alkylation and reductive amination.[2] A detailed experimental procedure for the N-alkylation of glycine ethyl ester hydrochloride is provided below.

N-Alkylation of Glycine Ethyl Ester Hydrochloride



This procedure details the synthesis of N-Benzylglycine ethyl ester from glycine ethyl ester hydrochloride and benzyl chloride.

Materials:

- Glycine ethyl ester hydrochloride (28.0 g)
- Triethylamine (20.0 g initially, then another 20.0 g)
- Ethanol (200 ml)
- Benzyl chloride (27.8 g)
- · Anhydrous magnesium sulfate

Procedure:

- To a flask, add glycine ethyl ester hydrochloride (28.0 g), triethylamine (20.0 g), and ethanol (200 ml).
- Heat the mixture to reflux and maintain for 1 hour.
- Cool the mixture, which will result in the precipitation of a white solid.
- Filter the solid and add another 20.0 g of triethylamine to the filtrate.
- Cool the mixture to 0-5°C.
- Slowly add benzyl chloride (27.8 g) dropwise to the cooled mixture.
- After the addition is complete, heat the reaction to 40°C and maintain for 4 hours.
- Upon completion of the reaction, filter the mixture.
- Wash the filtrate with water until it is neutral.
- Dry the solution with anhydrous magnesium sulfate and then filter off the drying agent.
- Distill the remaining residue under reduced pressure at 100°C.





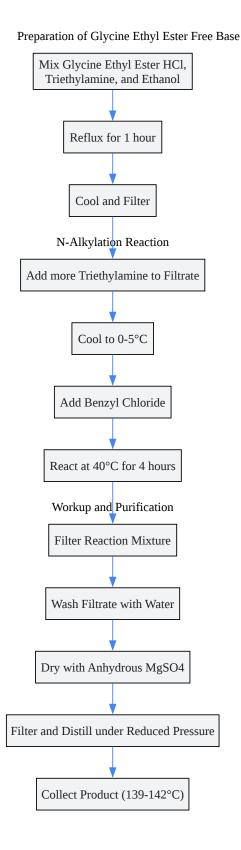


• Collect the fraction at 139-142°C to obtain N-Benzylglycine ethyl ester as a pale yellow oily liquid.[2]

Yield: Approximately 80.3% (based on glycine ethyl ester hydrochloride).[2]

The following diagram illustrates the workflow for this synthesis.





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Synthesis Workflow for N-Benzylglycine Ethyl Ester



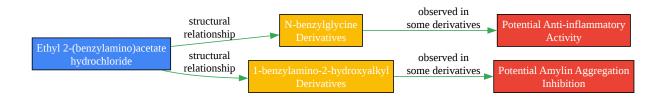
Biological Activity and Potential Applications

The direct biological activity of **Ethyl 2-(benzylamino)acetate hydrochloride** is not well-documented in publicly available research. It is primarily recognized as an important intermediate in the chemical, pesticide, and pharmaceutical industries.[3] Its structural similarity to glycine suggests its potential use in peptide synthesis.[4]

While direct evidence is lacking, research on structurally related compounds may offer insights into potential areas of investigation:

- Anti-inflammatory Potential: A study on N-(4-substituted phenyl)glycine derivatives, which
 share the N-phenylglycine core, demonstrated that some of these compounds exhibit antiinflammatory activity in a carrageenan-induced rat paw edema assay.[5] This suggests that
 the N-benzylglycine scaffold could be a starting point for the development of novel antiinflammatory agents.
- Amylin Aggregation Inhibition: Research into 1-benzylamino-2-hydroxyalkyl derivatives has shown their potential as inhibitors of human amylin aggregation, a process implicated in type 2 diabetes and Alzheimer's disease.[6] Although Ethyl 2-(benzylamino)acetate hydrochloride is a simpler molecule, this finding points to the potential relevance of the benzylamino moiety in modulating protein aggregation.
- Neuroprotection (Indirect Evidence): It is important to note that while some studies report
 neuroprotective effects of "ethyl acetate extracts" from various plants, these are complex
 mixtures and the activity cannot be attributed to Ethyl 2-(benzylamino)acetate
 hydrochloride.

The following diagram illustrates the potential, though currently unproven, logical relationships for the biological relevance of this compound based on related structures.





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Inferred Potential Biological Relevance

Conclusion and Future Directions

Ethyl 2-(benzylamino)acetate hydrochloride is a readily synthesizable compound with well-defined physicochemical properties. While its primary current application is as a chemical intermediate, the biological activities of structurally related compounds suggest that it may warrant further investigation as a lead compound in drug discovery programs, particularly in the areas of anti-inflammatory and neuroprotective agents. Future research should focus on the direct biological evaluation of **Ethyl 2-(benzylamino)acetate hydrochloride** in a variety of in vitro and in vivo assays to elucidate any potential therapeutic effects and to understand its mechanism of action. The detailed synthesis protocol provided herein should facilitate the production of this compound for such research endeavors.

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